

Application Notes and Protocols for the Characterization of SAR-7226 Hydrate

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Compound of Interest

Compound Name: SAR-7226 Hydrate

CAS No.: 1229167-48-9

Cat. No.: B610689

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Introduction: The Critical Role of Solid-State Characterization in Drug Development

In the journey of a drug candidate from discovery to a marketed product, a thorough understanding of its solid-state properties is paramount. The crystalline form of an active pharmaceutical ingredient (API) can significantly influence its stability, solubility, bioavailability, and manufacturability. One common and critically important solid-state variant is the hydrate, a crystalline form containing water molecules within its lattice. The presence and nature of this bound water can dramatically alter the physicochemical and pharmacokinetic properties of the API.

SAR-7226 is an investigational dual inhibitor of the sodium-glucose cotransporters 1 and 2 (SGLT1/2), with potential therapeutic application in the management of type 2 diabetes.[1] As

with any new chemical entity, a comprehensive characterization of its solid forms, including any potential hydrates, is a non-negotiable step in its pre-formulation and formulation development.

These application notes provide a detailed experimental framework for the comprehensive characterization of **SAR-7226 Hydrate**. The protocols outlined herein are designed to be a self-validating system, where orthogonal techniques are employed to build a cohesive and trustworthy understanding of the material's properties. The causality behind each experimental choice is explained, providing the user with not just a set of instructions, but also the scientific rationale to adapt and troubleshoot as needed.

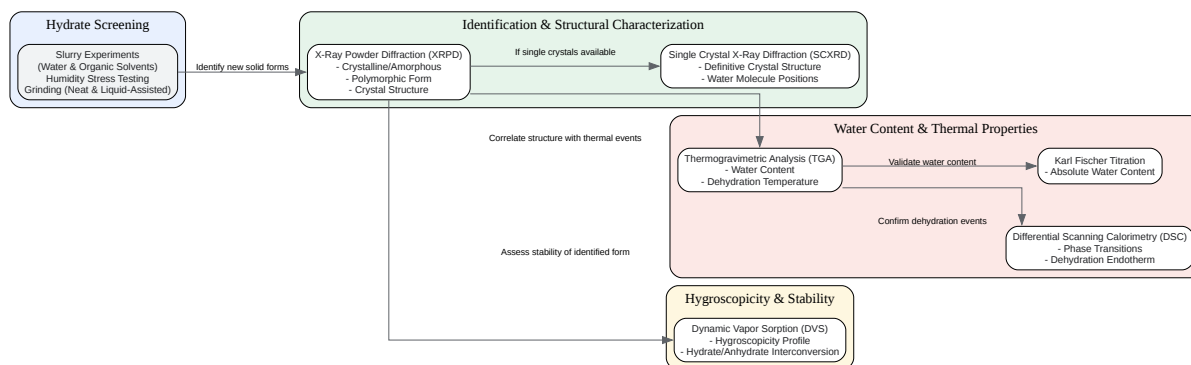
I. Physicochemical Properties of SAR-7226 Hydrate

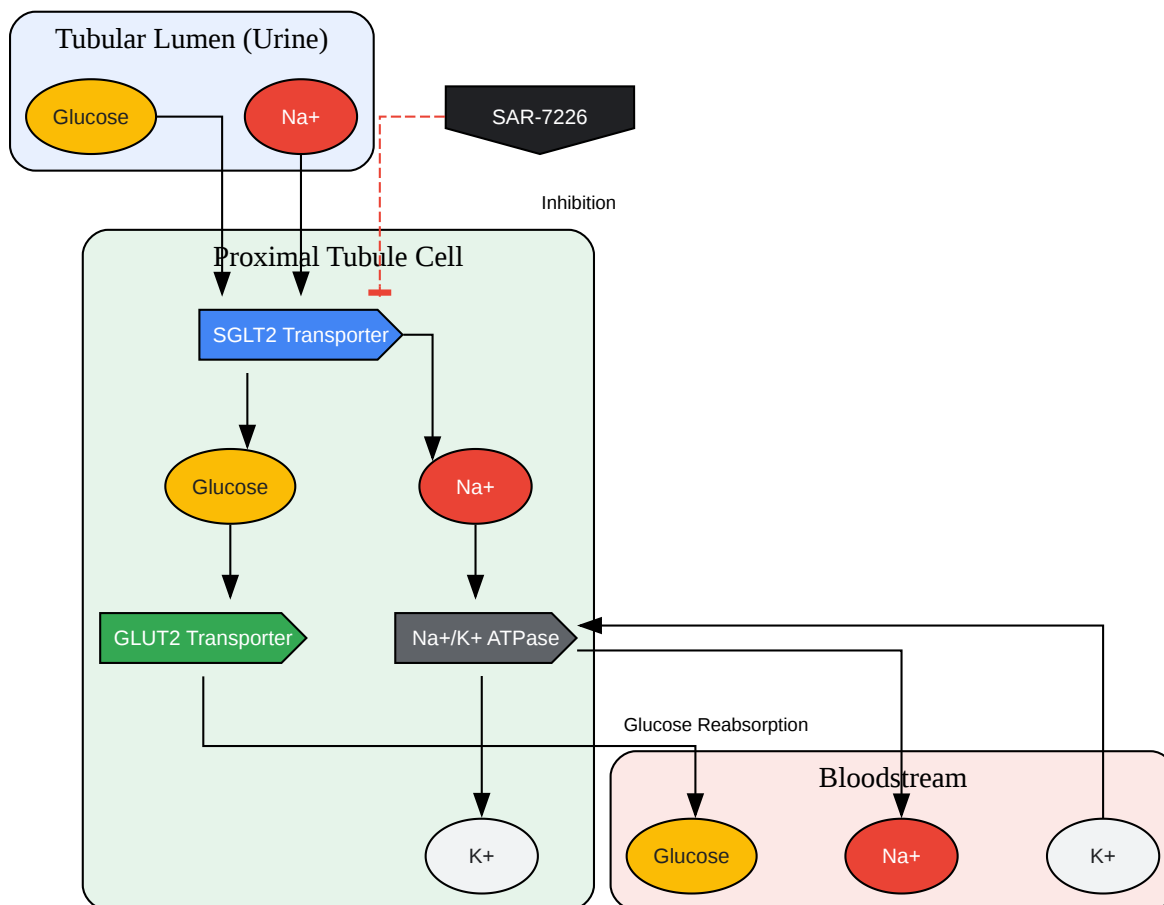
A foundational step in the characterization of any pharmaceutical solid is the determination of its basic physicochemical properties. This information is crucial for downstream process development and formulation design.

Property	Value	Source
Chemical Formula	C18H22F4N2O7	MedKoo Biosciences[1]
Molecular Weight	454.37 g/mol	MedKoo Biosciences[1]
CAS Number	1229167-48-9	MedKoo Biosciences[1]

II. The Integrated Workflow for Hydrate Characterization

A robust characterization of a pharmaceutical hydrate relies on the integration of multiple analytical techniques. Each technique provides a unique piece of the puzzle, and their combined data provides a comprehensive and validated understanding of the hydrate's structure, stability, and behavior. The following diagram illustrates the typical workflow for a comprehensive hydrate characterization study.





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Caption: Mechanism of SGLT2 inhibition by SAR-7226 in the renal proximal tubule.

VI. Conclusion

The comprehensive characterization of **SAR-7226 Hydrate**, as outlined in these application notes, is a critical component of its development as a potential therapeutic agent. By employing a suite of orthogonal analytical techniques, researchers and drug development professionals can build a robust and reliable understanding of this material's solid-state properties. This

knowledge is indispensable for ensuring the quality, safety, and efficacy of the final drug product.

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